

Essential Safety and Operational Guide for Handling Fmoc-Ser(Trt)-OH

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Compound of Interest

Compound Name: Fmoc-Ser(Trt)-OH

Cat. No.: B557296

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **Fmoc-Ser(Trt)-OH**. Adherence to these protocols is essential for ensuring laboratory safety and maintaining experimental integrity.

Chemical and Physical Properties

Fmoc-Ser(Trt)-OH, also known as N α -Fmoc-O-trityl-L-serine, is a serine derivative commonly used in solid-phase peptide synthesis.[1][2] While it is not classified as a hazardous substance, proper handling and precautions are necessary to minimize any potential risks.[1][3]

Property	Value	References
CAS Number	111061-56-4	[1][3]
Molecular Formula	C ₃₇ H ₃₁ NO ₅	[1]
Molecular Weight	569.65 g/mol	[4]
Melting Point	200-210 °C (decomposes)	[4]
Appearance	White to off-white powder	[5]
Storage Temperature	2-8°C	[4]

Hazard Identification and Personal Protective Equipment (PPE)

Although not classified as hazardous, **Fmoc-Ser(Trt)-OH** may cause irritation to the respiratory tract, skin, and eyes.^{[1][3]} Ingestion or inhalation may be harmful.^[1] Therefore, the use of appropriate personal protective equipment is mandatory.

PPE Category	Recommended Equipment	Specifications	References
Eye Protection	Safety glasses with side-shields or goggles	Conforming to EN166 (EU) or NIOSH (US) standards	^[3]
Hand Protection	Chemical-resistant gloves	Inspect gloves prior to use	^[3]
Respiratory Protection	Dust mask or respirator	Type N95 (US) or Type P1 (EN 143) for dust formation	^{[4][5]}
Skin and Body Protection	Laboratory coat	Standard lab coat	^[6]

Experimental Protocols: Safe Handling and Disposal

Receiving and Storage: Upon receipt, visually inspect the container for any signs of damage. Store the container tightly closed in a refrigerator at 2-8°C in a dry and well-ventilated area.^[3]
^[4]

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood with local exhaust ventilation to control airborne dust.^{[1][3]}
- Avoid the formation of dust and aerosols.^[3]
- Avoid direct contact with skin and eyes.^[3]

- Wash hands thoroughly after handling the compound and before eating, drinking, or smoking.[\[1\]](#)
- When weighing and transferring the powder, do so carefully to minimize dust generation.

First-Aid Measures:

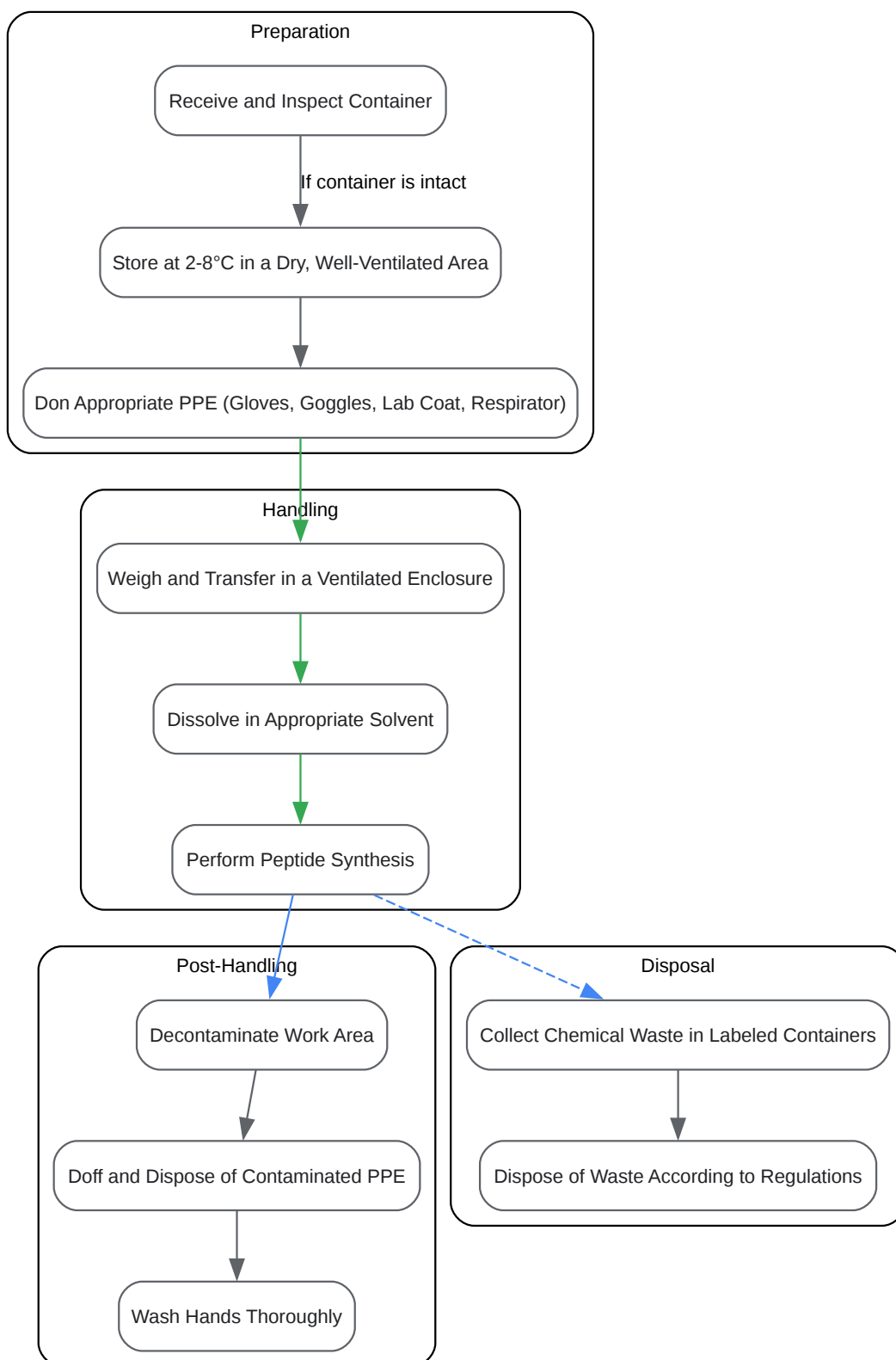
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention.[\[3\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[\[3\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[3\]](#)

Spill Management:

- Small Spills: Use appropriate tools to carefully sweep or scoop up the spilled solid and place it into a suitable container for disposal.[\[1\]](#)
- Large Spills: Evacuate the area. Wear a full suit, splash goggles, dust respirator, boots, and gloves. Use a shovel to place the material into a convenient waste disposal container.[\[1\]](#)

Disposal: All waste material, including contaminated packaging, must be disposed of in accordance with federal, state, and local environmental regulations.[\[1\]](#)[\[3\]](#) It is the responsibility of the waste generator to properly classify and dispose of the chemical waste.[\[3\]](#)

Workflow for Handling Fmoc-Ser(Trt)-OH



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Caption: Workflow for the safe handling of **Fmoc-Ser(Trt)-OH** from receipt to disposal.

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